

stearic acid CAS number and material safety data sheet

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Compound of Interest

Compound Name: Stearic Acid

Cat. No.: B036810

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An In-depth Technical Guide to **Stearic Acid**: CAS Number and Safety Data

This guide provides comprehensive technical information on **stearic acid**, focusing on its Chemical Abstracts Service (CAS) number, and a detailed analysis of its Material Safety Data Sheet (MSDS), now referred to as the Safety Data Sheet (SDS). The content is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, experimental protocols, and logical workflows to ensure safe handling and use.

Chemical Identification

Stearic acid is a saturated fatty acid with an 18-carbon chain.^{[1][2]} It is one of the most common saturated fatty acids found in nature and is widely used in various industries, including pharmaceuticals, cosmetics, and food production.^{[1][3]} Its IUPAC name is octadecanoic acid.

^{[1][2][4]}

Identifier	Value
CAS Number	57-11-4[1][5][6][7]
EC Number	200-313-4[5][8]
Molecular Formula	C ₁₈ H ₃₆ O ₂ [1][6]
Linear Formula	CH ₃ (CH ₂) ₁₆ COOH[1]
Synonyms	Octadecanoic acid, 1-Heptadecanecarboxylic Acid, Stearophanic Acid[1][6][8][9]

Physical and Chemical Properties

Stearic acid is a waxy, white or colorless solid at room temperature.[1][2][10][11] It has a characteristic odor and taste that resembles tallow.[1] While it is practically insoluble in water, it is soluble in organic solvents such as ethanol, ether, and chloroform.[1][10][11]

Property	Value
Molecular Weight	284.48 g/mol [1][2][4]
Appearance	White or colorless, wax-like solid[1][10]
Melting Point	67-72 °C (153-162 °F)[1]
Boiling Point	361 °C (682 °F)[1][10][12]
Density	0.847 g/cm ³ at 70 °C[11]
Vapor Pressure	1 mmHg at 173.7 °C
Water Solubility	Practically insoluble[1]
Solubility in Organic Solvents	Soluble in ethanol, ether, chloroform[1][3]

Hazard Identification and Toxicology

According to most GHS classifications, **stearic acid** is considered nonhazardous.[5][10] However, it can cause mild irritation to the eyes, skin, and respiratory tract, particularly in its powdered form.[9][13][14] It is a combustible solid and will burn at high temperatures.[10][15]

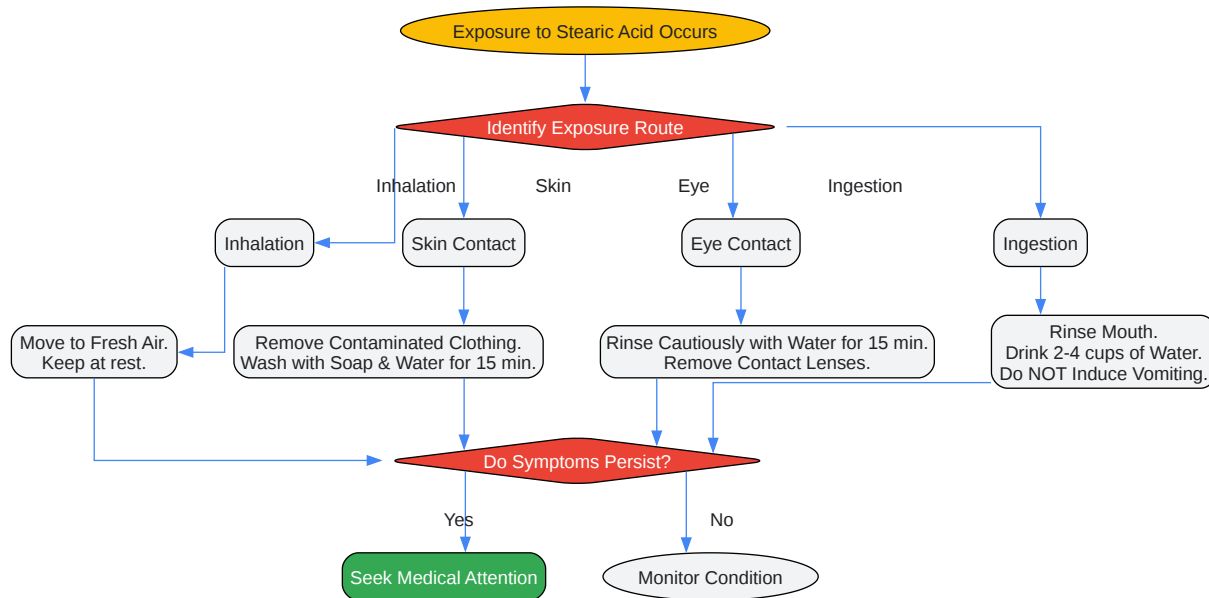
Hazard Data	Value
Flash Point	196 °C (385 °F)[10][16]
Autoignition Temperature	395 °C (743 °F)[10][16]
Oral LD50 (Rat)	> 2,000 mg/kg[12][17]
Dermal LD50 (Rabbit)	> 2,000 mg/kg[12][17][18]
GHS Classification	Not classified as hazardous[5][10][18]
Potential Health Effects	May cause skin, eye, and respiratory tract irritation[8][9][13]

Experimental and Safety Protocols

First-Aid Experimental Protocols

In the event of exposure, the following first-aid measures should be implemented. A logical workflow for handling exposure is detailed in the subsequent diagram.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] If irritation persists, seek medical attention.[12]
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[9][12] If skin irritation occurs, get medical advice.[17]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[10][13] If symptoms like coughing or breathing difficulty appear, get medical assistance.[12]
- Ingestion: Do NOT induce vomiting.[9] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water.[9] Never give anything by mouth to an unconscious person and seek medical attention.[9][12][19]



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First-Aid Decision Workflow for **Stearic Acid** Exposure.

Accidental Release Measures: Spill Cleanup Protocol

Proper containment and cleanup are crucial to prevent environmental contamination and further exposure.

- Isolate the Area: Immediately isolate the spill area and keep unnecessary personnel away.

[20]

- Remove Ignition Sources: Remove all sources of ignition from the vicinity.[16]
- Ventilate: Ensure the area is well-ventilated.[20]
- Personal Protective Equipment (PPE): Equip cleanup crew with appropriate PPE, including gloves, goggles, and respiratory protection if dust is generated.[15][19]
- Containment and Cleanup:
 - For solid spills, dampen the material with 60-70% ethanol to prevent dust formation.[16]
 - Use a vacuum or broom to sweep up the material and place it into a suitable, sealed container for disposal.[10][20]
 - Avoid actions that create dust.[19]
- Post-Cleanup: Wash the spill site with a soap and water solution after material pickup is complete.[10][16]
- Disposal: Dispose of the waste in accordance with all federal, state, and local regulations.[10]



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Experimental Workflow for **Stearic Acid** Spill Cleanup.

Fire-Fighting Protocol

Stearic acid is a combustible solid but does not ignite readily.[17]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[13][15][19]
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may scatter the material and spread the fire.[15][21]

- **Hazardous Combustion Products:** Combustion may produce toxic fumes and gases, including carbon oxides (CO, CO₂).[\[10\]](#)[\[17\]](#)[\[19\]](#)
- **Protective Equipment:** Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[17\]](#)[\[19\]](#)[\[20\]](#)

Handling, Storage, and Incompatibilities

Proper handling and storage are essential to maintain the stability and safety of **stearic acid**.

Safe Handling Procedures

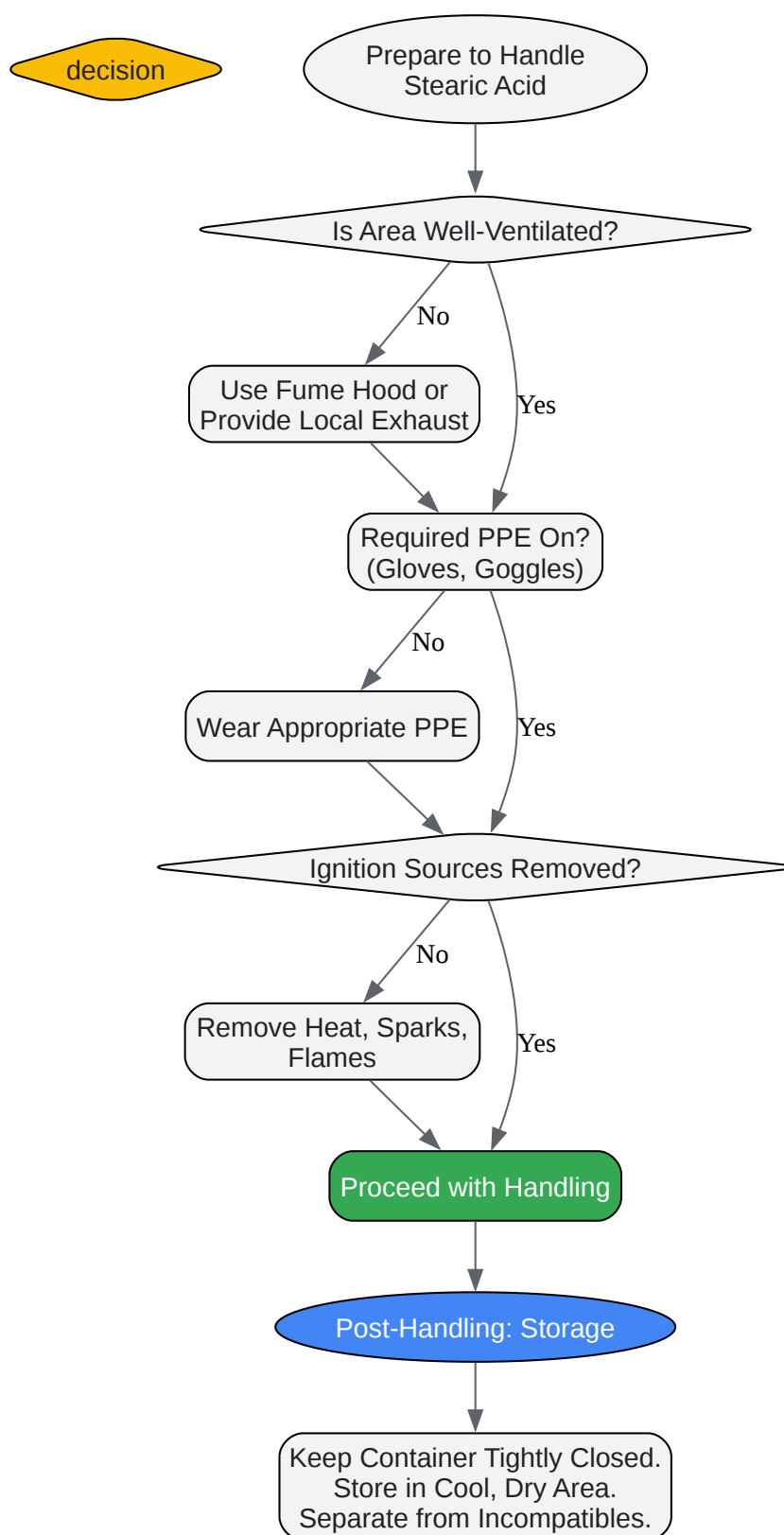
- Handle in a well-ventilated area to avoid dust formation and inhalation.[\[10\]](#)[\[15\]](#)[\[19\]](#)
- Avoid contact with eyes, skin, and clothing.[\[9\]](#)
- Wash hands thoroughly after handling, and before eating, drinking, or smoking.[\[10\]](#)[\[15\]](#)[\[21\]](#)
- Use appropriate personal protective equipment (PPE), such as chemical safety goggles and gloves.[\[9\]](#)[\[10\]](#)[\[19\]](#)
- Dry powders can build static electricity; provide adequate precautions like electrical grounding.[\[17\]](#)

Storage Conditions

- Store in a cool, dry, well-ventilated area.[\[9\]](#)[\[15\]](#)
- Keep containers tightly closed when not in use.[\[9\]](#)[\[10\]](#)[\[15\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[9\]](#)[\[15\]](#)[\[20\]](#)
- Store away from incompatible materials.[\[9\]](#)

Incompatible Materials

- **Strong Oxidizing Agents:** Can cause a violent reaction.[\[5\]](#)[\[9\]](#)[\[18\]](#)
- **Strong Bases and Reducing Agents:** Incompatible and may react violently.[\[5\]](#)[\[10\]](#)[\[18\]](#)



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Logical Relationship for Safe Handling and Storage.

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